

2-Chloro-4-methylthiazole-5-sulfonamide potential biological activities

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Compound of Interest

Compound Name: 2-Chloro-4-methylthiazole-5-sulfonamide

CAS No.: 348086-67-9

Cat. No.: B1354828

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An In-Depth Technical Guide to the Potential Biological Activities of **2-Chloro-4-methylthiazole-5-sulfonamide**

Abstract

2-Chloro-4-methylthiazole-5-sulfonamide is a heterocyclic compound primarily cataloged as a synthetic intermediate for the pharmaceutical and agrochemical sectors.[1] However, a deeper analysis of its constituent chemical scaffolds—a sulfonamide group appended to a thiazole ring—reveals a significant, yet largely unexplored, therapeutic potential. The sulfonamide moiety is the quintessential pharmacophore for carbonic anhydrase inhibitors, while the thiazole ring is a privileged structure found in a multitude of bioactive agents, including antimicrobials and kinase inhibitors.[2][3][4] This guide presents a scientifically-grounded, multi-pronged strategy for systematically investigating the potential biological activities of this compound. We provide the scientific rationale, detailed experimental protocols, and data interpretation frameworks necessary to transition **2-Chloro-4-methylthiazole-5-sulfonamide** from a mere building block to a potential lead compound in drug discovery.

Compound Profile and Core Hypothesis

2-Chloro-4-methylthiazole-5-sulfonamide (CAS 348086-67-9) is a stable and versatile chemical entity.^[1] Its known utility as a precursor in the synthesis of more complex molecules, particularly antimicrobial agents, underscores the reactivity and favorable properties of its core structure.^[1] The central hypothesis of this guide is that the inherent bioactivity of its two key functional groups suggests that the parent compound itself is likely to possess significant biological activity.

Table 1: Physicochemical Properties of **2-Chloro-4-methylthiazole-5-sulfonamide**

Property	Value	Source
CAS Number	348086-67-9	[5] [6]
Molecular Formula	C ₄ H ₅ ClN ₂ O ₂ S ₂	[5] [6]
Molecular Weight	212.68 g/mol	[5]
IUPAC Name	2-chloro-4-methyl-1,3-thiazole-5-sulfonamide	[6]
Topological Polar Surface Area	110 Å ²	[6]
Hydrogen Bond Acceptor Count	5	[6]

| Hydrogen Bond Donor Count| 1 |[\[6\]](#) |

The logical starting point for investigation is to explore the activities most strongly associated with its sulfonamide group: carbonic anhydrase inhibition.

The Carbonic Anhydrase Inhibitor Hypothesis

Scientific Rationale

Carbonic anhydrases (CAs) are a superfamily of metalloenzymes that catalyze the rapid interconversion of carbon dioxide and water to bicarbonate and protons.^[2] Their dysregulation is implicated in a range of pathologies, making them important drug targets. CA inhibitors are used to treat glaucoma, epilepsy, altitude sickness, and certain types of cancer.^[7]

The primary, unsubstituted sulfonamide group ($-\text{SO}_2\text{NH}_2$) is the classic zinc-binding group for CA inhibitors. It coordinates to the Zn^{2+} ion in the enzyme's active site, displacing the catalytic hydroxide ion and blocking the enzyme's function.[2] Many potent CA inhibitors are based on five-membered heterocyclic rings, such as the 1,3,4-thiadiazole ring in the widely used drug acetazolamide.[2] The thiazole ring in **2-Chloro-4-methylthiazole-5-sulfonamide** is structurally analogous, making it a prime candidate for a potent CA inhibitor.

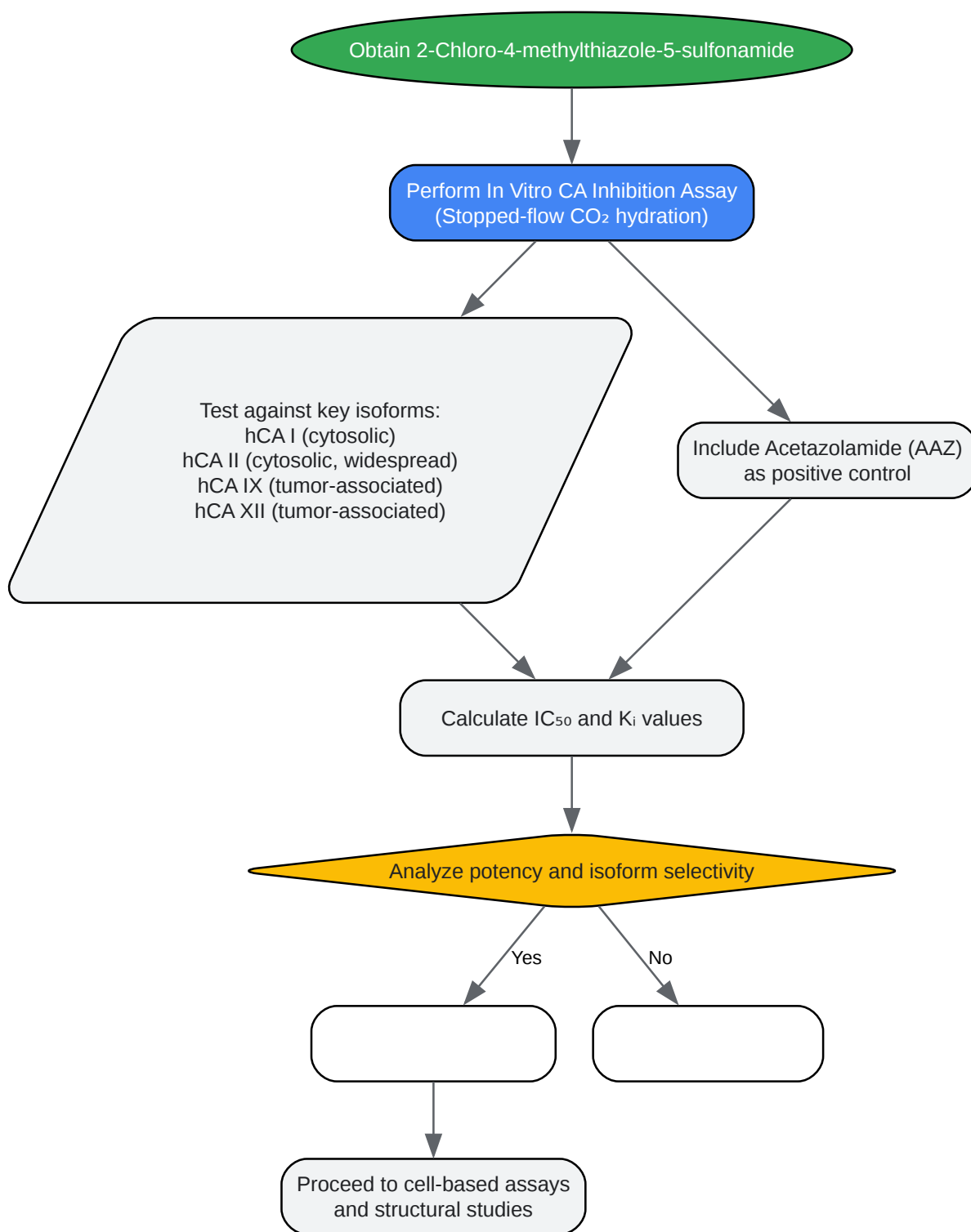
Proposed Mechanism of Action

The proposed binding mode involves the deprotonated sulfonamide nitrogen forming a coordinate bond with the catalytic Zn^{2+} ion, with further stabilizing interactions between the thiazole ring and active site residues.

Fig 1. Proposed binding of the sulfonamide in the CA active site.

Experimental Validation Workflow

A systematic approach begins with a broad screen against key CA isoforms, followed by determination of inhibition constants (K_i) for the most sensitive targets.



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Fig 2. Workflow for evaluating carbonic anhydrase inhibition.

Detailed Protocol: In Vitro Carbonic Anhydrase Inhibition Assay

This protocol is adapted from established methods for measuring CA activity via a stopped-flow instrument, which monitors the pH change resulting from CO₂ hydration.[8]

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) and inhibition constant (K_i) of the test compound against purified human (h) CA isoforms.

Materials:

- Purified, recombinant hCA I, II, IX, and XII.
- **2-Chloro-4-methylthiazole-5-sulfonamide** (Test Compound).
- Acetazolamide (Positive Control).
- HEPES buffer (20 mM, pH 7.4).
- CO₂-saturated water (substrate).
- p-Nitrophenol (pH indicator).
- Stopped-flow spectrophotometer.
- DMSO (for stock solutions).

Procedure:

- Preparation of Reagents:
 - Prepare a 10 mM stock solution of the test compound and acetazolamide in DMSO.
 - Prepare serial dilutions of the inhibitor stocks in HEPES buffer to achieve final assay concentrations ranging from 0.1 nM to 100 μM.
 - Prepare the assay buffer containing 20 mM HEPES and 0.1 mM p-Nitrophenol, pH 7.4.

- Prepare the CO₂ substrate solution by bubbling CO₂ gas through chilled, deionized water until saturation.
- Enzyme Inhibition Assay:
 - Equilibrate the stopped-flow instrument to 25°C.
 - In the first syringe, place the assay buffer containing a fixed concentration of the CA isoform (e.g., 2 nM).
 - In the second syringe, place the CO₂-saturated water.
 - To measure inhibition, pre-incubate the enzyme with varying concentrations of the test compound or acetazolamide for 15 minutes at room temperature before loading into the syringe.[9]
 - Initiate the reaction by rapidly mixing the contents of the two syringes.
 - Monitor the change in absorbance of the pH indicator at 400 nm over time. The initial linear rate of this change is proportional to the enzyme's catalytic activity.
- Data Analysis:
 - Calculate the percentage of remaining enzyme activity at each inhibitor concentration relative to a DMSO vehicle control.
 - Plot the percent activity versus the logarithm of the inhibitor concentration.
 - Fit the data to a dose-response curve (sigmoidal, variable slope) using appropriate software (e.g., GraphPad Prism) to determine the IC₅₀ value.
 - Convert IC₅₀ values to inhibition constants (K_i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [S]/K_m)$, where [S] is the CO₂ concentration and K_m is the Michaelis-Menten constant for the specific CA isoform.

Self-Validation & Trustworthiness: The inclusion of acetazolamide, a well-characterized pan-CA inhibitor, serves as a critical positive control. The results for acetazolamide should align with

established literature values, thereby validating the assay's performance. A vehicle control (DMSO) establishes the baseline 100% activity level.

Table 2: Hypothetical Carbonic Anhydrase Inhibition Data

Compound	hCA I (K _i , nM)	hCA II (K _i , nM)	hCA IX (K _i , nM)	hCA XII (K _i , nM)
Test Compound	550	45	12	25

| Acetazolamide (Control) | 250 | 12 | 25 | 6 |

Interpretation: In this hypothetical scenario, the test compound is a potent inhibitor of hCA II, IX, and XII, with significant selectivity over hCA I. This profile is highly desirable, as hCA IX and XII are validated anticancer targets, and potent hCA II inhibition is relevant for glaucoma treatment. [\[2\]](#)

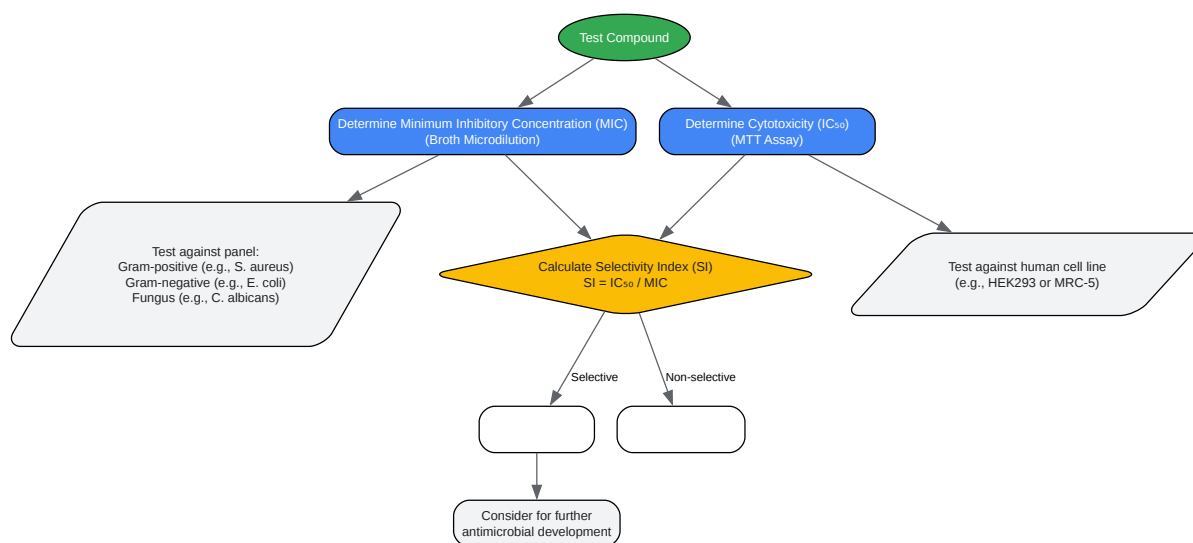
Antimicrobial and Cytotoxicity Screening

Scientific Rationale

The sulfonamide scaffold is historically significant for its antibacterial properties, acting as a competitive inhibitor of dihydropteroate synthase, an enzyme crucial for bacterial folic acid synthesis.[\[10\]](#)[\[11\]](#) Concurrently, the thiazole nucleus is a component of numerous compounds with demonstrated antibacterial, antifungal, and cytotoxic activities.[\[12\]](#)[\[13\]](#) Given that **2-Chloro-4-methylthiazole-5-sulfonamide** is used as a building block for antimicrobials, it is logical to assess the parent compound for these activities directly.[\[1\]](#)

Tiered Screening Workflow

A logical progression involves initial broad-spectrum screening, followed by quantitative determination of potency (MIC), and finally, assessment of selectivity by comparing antimicrobial activity to cytotoxicity against a human cell line.



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Fig 3. Workflow for antimicrobial and cytotoxicity evaluation.

Detailed Protocol: MTT Cell Viability Assay

This colorimetric assay measures the metabolic activity of cells, which serves as an indicator of cell viability.[14] Viable cells possess NAD(P)H-dependent oxidoreductase enzymes that reduce the yellow tetrazolium salt (MTT) to purple formazan crystals.[15]

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of the test compound against a human cell line.

Materials:

- Human cell line (e.g., HEK293, a non-cancerous kidney cell line).
- Complete cell culture medium (e.g., DMEM with 10% FBS).
- Test Compound stock solution (10 mM in DMSO).
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS).
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl).
- Sterile 96-well cell culture plates.
- Multi-well spectrophotometer (plate reader).

Procedure:

- Cell Seeding:
 - Trypsinize and count cells. Seed 5,000-10,000 cells per well in 100 μ L of complete medium in a 96-well plate.
 - Incubate for 24 hours at 37°C, 5% CO₂ to allow for cell attachment.
- Compound Treatment:
 - Prepare serial dilutions of the test compound in complete medium.
 - Remove the old medium from the wells and add 100 μ L of the medium containing the test compound at various concentrations (e.g., 0.1 to 100 μ M). Include a vehicle control (DMSO at the highest concentration used) and a positive control for cytotoxicity (e.g., doxorubicin).
 - Incubate for 48-72 hours.
- MTT Addition and Solubilization:
 - Add 10 μ L of the 5 mg/mL MTT solution to each well.[\[14\]](#)

- Incubate for 3-4 hours at 37°C, allowing formazan crystals to form.
- Carefully remove the medium and add 100 µL of the solubilization solution to each well to dissolve the purple crystals.[\[14\]](#)
- Mix gently on an orbital shaker for 15 minutes to ensure complete solubilization.
- Data Acquisition and Analysis:
 - Read the absorbance at 570 nm using a plate reader.
 - Subtract the background absorbance from a set of wells containing medium only.
 - Calculate cell viability as a percentage relative to the vehicle control wells.
 - Plot percent viability versus the logarithm of the compound concentration and fit to a dose-response curve to determine the IC₅₀ value.

Table 3: Hypothetical Antimicrobial and Cytotoxicity Data

Organism/Cell Line	MIC (µg/mL)	IC ₅₀ (µg/mL)	Selectivity Index (SI = IC ₅₀ /MIC)
S. aureus (MRSA)	4	-	-
E. coli	>64	-	-
C. albicans	8	-	-

| HEK293 Cells | - | 50 | S. aureus: 12.5C. albicans: 6.25 |

Interpretation: A selectivity index greater than 10 is often considered a good starting point for a promising antimicrobial lead. The hypothetical data suggests the compound has moderate, selective activity against the Gram-positive bacterium S. aureus.

Exploratory Screening and Pharmacokinetic Profile

Rationale for Broader Screening

Privileged scaffolds like the thiazole-sulfonamide combination often exhibit polypharmacology. [4][16] Therefore, exploratory screening against other relevant target classes is a valuable exercise.

- **Kinase Inhibition:** The 2-aminothiazole core is a well-established kinase inhibitor template. [17] While the 2-chloro substitution on the target compound alters the electronics, its potential to interact with kinase active sites warrants investigation, perhaps via a broad panel screen.
- **Cholinesterase Inhibition:** Several studies have successfully designed thiazole-sulfonamide hybrids as potent inhibitors of acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE), enzymes relevant to Alzheimer's disease. [18][19]
- **Antioxidant Activity:** Thiazole and sulfonamide derivatives have also been reported to possess antioxidant properties, which can be rapidly assessed using a DPPH radical scavenging assay. [3][20]

Preliminary Pharmacokinetic Assessment

Excellent in vitro potency is meaningless if a compound has poor absorption, distribution, metabolism, and excretion (ADME) properties. Early-stage assessment can prevent wasted resources on compounds destined to fail in vivo.

In Silico Prediction: Computational models can provide initial estimates of key ADME properties.

Table 4: Predicted ADME Properties for **2-Chloro-4-methylthiazole-5-sulfonamide**

Property	Predicted Value	Implication
LogP (Lipophilicity)	1.2	Within the desirable range for oral absorption.
Aqueous Solubility	Moderate	May not present solubility challenges.
Blood-Brain Barrier Permeation	Low	Unlikely to cause CNS side effects unless targeting the brain.

| CYP450 Inhibition | Low risk | Unlikely to cause major drug-drug interactions. |

In Vitro Permeability: The Parallel Artificial Membrane Permeability Assay (PAMPA) is a cost-effective, high-throughput method to predict passive membrane transport, a key component of oral absorption.[\[21\]](#)

Detailed Protocol: Parallel Artificial Membrane Permeability Assay (PAMPA)

Objective: To assess the passive permeability of the test compound across an artificial lipid membrane.

Materials:

- PAMPA plate system (e.g., 96-well Donor and Acceptor plates).
- Phosphatidylcholine in dodecane (or commercial lipid mixture).
- Phosphate-buffered saline (PBS), pH 7.4.
- Test compound and control compounds (high and low permeability).
- LC-MS/MS or UV-Vis plate reader for quantification.

Procedure:

- Prepare Acceptor Plate: Fill each well of the acceptor plate with 300 μ L of PBS buffer.
- Coat Donor Plate: Carefully pipette 5 μ L of the lipid mixture onto the filter membrane of each well in the donor plate.
- Prepare Donor Solutions: Dissolve the test compound and controls in PBS buffer (with minimal co-solvent like DMSO) to a known concentration (e.g., 100 μ M). Add this solution to the donor wells.
- Assemble and Incubate: Place the donor plate into the acceptor plate, ensuring the lipid-coated membranes are in contact with the buffer below. Incubate the "sandwich" at room temperature for 4-16 hours.
- Quantify: After incubation, determine the concentration of the compound in both the donor and acceptor wells using a suitable analytical method (e.g., LC-MS/MS).
- Calculate Permeability: Calculate the effective permeability coefficient (P_e) using established equations that account for concentration changes and membrane surface area. Compare the P_e value of the test compound to those of the high and low permeability controls to classify its permeability potential.

Conclusion

2-Chloro-4-methylthiazole-5-sulfonamide stands at an interesting crossroads. While it is valued in synthetic chemistry as an intermediate, its chemical architecture strongly implies inherent biological activity. The combination of a classic zinc-binding sulfonamide and a privileged thiazole ring presents a compelling case for its investigation as a lead compound. The most promising and logical avenue of inquiry is its potential as a carbonic anhydrase inhibitor, a hypothesis supported by decades of medicinal chemistry precedent. Furthermore, its potential as an antimicrobial or cytotoxic agent deserves systematic evaluation.

This guide provides a comprehensive and logical framework for unlocking this potential. By following the proposed workflows—from targeted enzyme inhibition assays to broader screening and preliminary ADME profiling—researchers can efficiently and rigorously evaluate the true therapeutic promise of **2-Chloro-4-methylthiazole-5-sulfonamide**, potentially uncovering a valuable new tool for the development of novel therapeutics.

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